

Hazards and toxicity of 3-Fluorophenylacetyl chloride

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Compound of Interest

Compound Name: *3-Fluorophenylacetyl chloride*

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An In-depth Technical Guide on the Hazards and Toxicity of **3-Fluorophenylacetyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Fluorophenylacetyl chloride is a reactive acyl chloride used in organic synthesis. Due to the limited availability of specific toxicological data for this compound, this guide provides a comprehensive overview of its hazards and toxicity based on information from safety data sheets and data from structurally similar compounds, namely Phenylacetyl chloride and Fluoroacetyl chloride. This document outlines the known hazards, summarizes available toxicological data, describes relevant experimental protocols for toxicity assessment, and explores potential signaling pathways involved in its toxic effects. All quantitative data is presented in structured tables, and key experimental workflows and signaling pathways are visualized using diagrams.

Chemical and Physical Properties

3-Fluorophenylacetyl chloride is a combustible liquid that is expected to react violently with water, a characteristic common to acyl halides. This reactivity is a primary driver of its hazardous nature, as it can produce corrosive byproducts upon contact with moisture.

Property	Value	Reference
Molecular Formula	C ₈ H ₆ CIFO	[1][2]
Molecular Weight	172.58 g/mol	[1]
CAS Number	458-04-8	[1][2]
Appearance	Not explicitly stated, but analogous compounds are colorless to yellow liquids.	
Reactivity	Reacts violently with water.[3] Incompatible with acids, acid chlorides, acid anhydrides, and oxidizing agents.[1]	[1][3]

Hazard Identification and Classification

Based on available safety data sheets, **3-Fluorophenylacetyl chloride** is classified as a hazardous substance. The primary hazards are associated with its corrosive and irritant properties.

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation.[1][2]

Note: For the structurally similar 4-Fluorophenylacetyl chloride, a more severe classification of "Causes severe skin burns and eye damage" (H314) is reported, suggesting that **3-Fluorophenylacetyl chloride** may also have corrosive potential.[4][5]

Toxicological Summary

Direct quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration) values, for **3-Fluorophenylacetyl chloride** are not readily available in the public domain. Safety data sheets consistently state that the toxicological properties have not been thoroughly investigated.[\[1\]](#) Therefore, data from analogous compounds are used to infer potential toxicity.

General Effects: Acyl halides are extremely corrosive and irritating to mucous membranes, eyes, and the respiratory tract. Direct contact with the skin can cause severe burns, and their fumes are a serious inhalation hazard.[\[6\]](#)

Data on Analogous Compounds:

Compound	Test	Species	Route	Value
Fluoroacetyl chloride	LC50	Mouse	Inhalation	200 mg/m ³ /10 min
Acetyl chloride	LD50	Rat	Oral	910 mg/kg

Local Effects:

- Skin: Causes skin irritation and potentially severe burns upon direct contact.[\[2\]](#)[\[7\]](#)
- Eyes: Causes serious eye irritation and potentially severe eye damage.[\[2\]](#)[\[7\]](#)
- Inhalation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#) Inhalation of vapors from similar compounds can be fatal due to severe damage to the respiratory tract.[\[7\]](#)

Carcinogenicity: There is no evidence to suggest that **3-Fluorophenylacetyl chloride** is a carcinogen. No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[\[1\]](#)

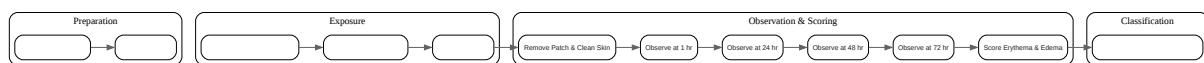
Experimental Protocols

Standardized protocols, such as those from the Organisation for Economic Co-operation and Development (OECD), are used to assess the toxicity of chemicals. The following are summaries of key protocols relevant to the hazards of **3-Fluorophenylacetyl chloride**.

Skin Irritation/Corrosion Assessment (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- **Test System:** Typically, a single healthy young adult albino rabbit.
- **Procedure:**
 - A small area of the animal's back is clipped free of fur.
 - A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area of the skin under a gauze patch.
 - The patch is held in place with tape for a 4-hour exposure period.
 - After exposure, the patch is removed, and the skin is cleaned.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Classification:** The severity and reversibility of the skin reactions determine the classification as an irritant or corrosive.



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Workflow for OECD 404 Acute Dermal Irritation/Corrosion Test.

Eye Irritation/Corrosion Assessment (Based on OECD Guideline 405)

This test determines the potential of a substance to cause eye irritation or corrosion.

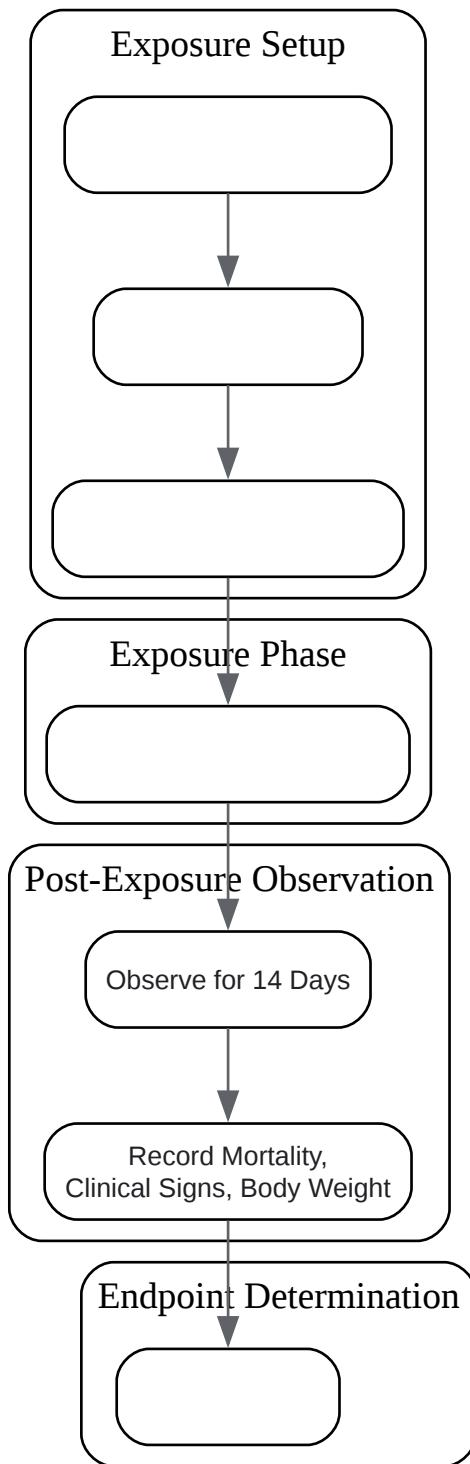
- Test System: A single healthy young adult albino rabbit.
- Procedure:
 - The test substance (0.1 mL for liquids or 0.1 g for solids) is placed in the conjunctival sac of one eye.
 - The eyelids are held together for about one second.
 - The other eye remains untreated and serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The cornea, iris, and conjunctiva are scored for opacity, inflammation, and redness.
- Classification: The severity and reversibility of the ocular lesions determine the classification.

Acute Inhalation Toxicity Assessment (Based on OECD Guideline 403)

This guideline is used to determine the toxicity of a substance upon inhalation and to determine an LC50 value.

- Test System: Typically young adult rats.
- Procedure:
 - Animals are placed in an inhalation chamber.
 - The test substance is generated as a vapor or aerosol at a specific concentration in the air supplied to the chamber.
 - Exposure is typically for 4 hours.
- Observation: Animals are observed for signs of toxicity during and after exposure for up to 14 days. Mortality, clinical signs, and body weight changes are recorded.

- Endpoint: The primary endpoint is the LC50, the concentration of the chemical in the air that is expected to cause death in 50% of the test animals.



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Workflow for OECD 403 Acute Inhalation Toxicity Test.

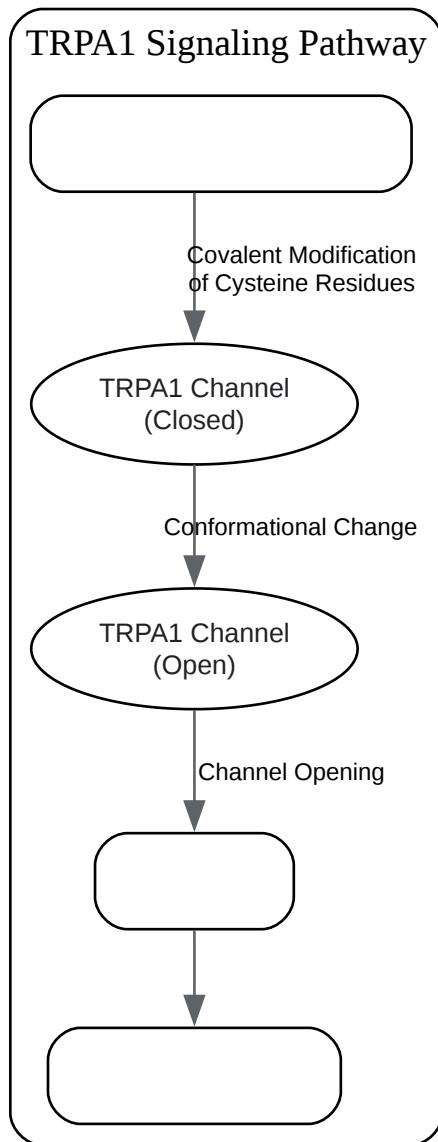
Potential Signaling Pathways in Toxicity

The corrosive and irritant effects of **3-Fluorophenylacetyl chloride** are likely mediated by its reactivity as an electrophile. This reactivity can lead to the covalent modification of cellular macromolecules, triggering specific signaling pathways involved in inflammation and cell death.

TRPA1 Activation by Electrophiles

The Transient Receptor Potential Ankyrin 1 (TRPA1) is an ion channel expressed in sensory neurons that acts as a sensor for electrophilic irritants.

- Covalent Modification: Electrophilic compounds like acyl chlorides can covalently modify cysteine residues on the intracellular domain of the TRPA1 channel.
- Channel Opening: This modification induces a conformational change in the channel, causing it to open.
- Calcium Influx: The open channel allows for the influx of cations, primarily calcium (Ca^{2+}), into the neuron.
- Neuronal Activation: The increase in intracellular calcium depolarizes the neuron, leading to the generation of action potentials that are transmitted to the central nervous system, resulting in the sensation of pain and irritation. This also triggers the release of pro-inflammatory neuropeptides.



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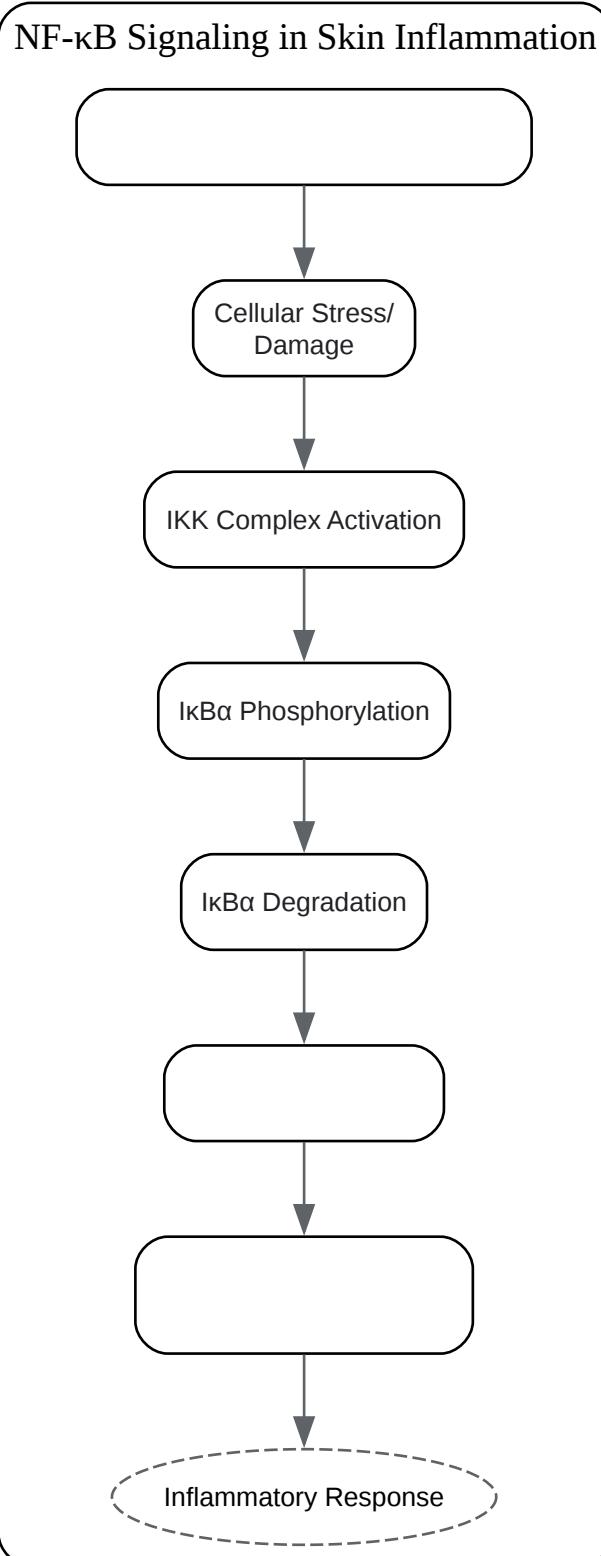
TRPA1 channel activation by an electrophilic irritant.

NF-κB Signaling in Skin Inflammation

Nuclear Factor kappa-light-chain-enhancer of activated B cells (NF-κB) is a key transcription factor that regulates the inflammatory response.

- Cellular Stress: Contact with a corrosive agent like **3-Fluorophenylacetyl chloride** causes cellular stress and damage to skin cells (keratinocytes).

- IKK Activation: This stress activates the I κ B kinase (IKK) complex.
- I κ B α Phosphorylation and Degradation: The activated IKK complex phosphorylates the inhibitory protein I κ B α , which is bound to NF- κ B in the cytoplasm. This phosphorylation targets I κ B α for ubiquitination and subsequent degradation by the proteasome.
- NF- κ B Translocation: The degradation of I κ B α unmasks a nuclear localization signal on NF- κ B, allowing it to translocate from the cytoplasm to the nucleus.
- Gene Transcription: In the nucleus, NF- κ B binds to specific DNA sequences in the promoter regions of target genes, leading to the transcription of pro-inflammatory cytokines (e.g., TNF- α , IL-1, IL-6), chemokines, and adhesion molecules, which mediate the inflammatory response.^{[8][9]}



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NF-κB activation pathway in response to a chemical irritant.

Handling and Safety Precautions

Given its hazardous nature, strict safety protocols must be followed when handling **3-Fluorophenylacetyl chloride**.

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. [\[2\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[2\]](#)
 - Skin Protection: Wear protective gloves (e.g., neoprene) and a lab coat or other protective clothing.[\[7\]](#)
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases.[\[1\]](#)
- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist. Keep away from incompatible materials such as water and oxidizing agents.[\[1\]](#)
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container under an inert atmosphere.[\[1\]](#) Protect from moisture.
- Spills: In case of a spill, evacuate the area. Wear appropriate PPE. Absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal. Do not use water to clean up spills.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy

to do. Continue rinsing. Seek immediate medical attention.[1][2]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Conclusion

While specific toxicological data for **3-Fluorophenylacetyl chloride** is limited, its chemical nature as a reactive acyl halide and information from structurally similar compounds indicate that it is a hazardous substance. It should be handled with extreme care, assuming it to be corrosive to the skin and eyes and toxic upon inhalation. The primary toxic effects are likely mediated by its electrophilic reactivity, leading to the activation of inflammatory signaling pathways such as NF- κ B and sensory irritation through channels like TRPA1. All work with this compound should be conducted with appropriate engineering controls and personal protective equipment in place.

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